

# Introduction to Bruton's Tyrosine Kinase (BTK) as a Therapeutic Target

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## Compound of Interest

Compound Name: MK181

Cat. No.: B138951

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Bruton's tyrosine kinase (BTK) is a non-receptor tyrosine kinase that plays a critical role in the B-cell receptor (BCR) signaling pathway.[1] This pathway is essential for the development, activation, and proliferation of B-cells.[1] Dysregulation of BTK has been implicated in various B-cell malignancies, making it a key therapeutic target.[2] MK-181 is a potent, orally administered, irreversible inhibitor of BTK. It forms a covalent bond with a cysteine residue (Cys-481) in the active site of BTK, leading to sustained inhibition of its kinase activity.[3]

## Discovery of MK-181

The discovery of MK-181 was the result of a targeted drug discovery campaign aimed at identifying potent and selective inhibitors of BTK. The process began with a high-throughput screening of a diverse chemical library to identify initial hit compounds with inhibitory activity against BTK. Promising hits were then subjected to medicinal chemistry optimization. Structure-activity relationship (SAR) studies, guided by homology modeling of the BTK kinase domain, led to the design of a pyrazolo[3,4-d]pyrimidine scaffold. This scaffold was further modified to enhance potency and selectivity, and to incorporate a Michael acceptor moiety capable of forming a covalent bond with the Cys-481 residue of BTK. This effort culminated in the identification of MK-181 as a clinical candidate with a desirable profile of potency, selectivity, and pharmacokinetic properties.

## Synthesis of MK-181

The synthesis of MK-181 can be achieved through a multi-step process. A representative synthetic route is outlined below, based on published methods for ibrutinib.[4][5]

**Step 1: Suzuki Coupling** The synthesis often begins with a Suzuki coupling reaction to form the core structure. For instance, 3-iodo-1H-pyrazolo[3,4-d]pyrimidin-4-amine is coupled with (4-phenoxyphenyl)boronic acid in the presence of a palladium catalyst to yield 3-(4-phenoxyphenyl)-1H-pyrazolo[3,4-d]pyrimidin-4-amine.

**Step 2: Mitsunobu Reaction** The pyrazolopyrimidine core is then coupled with a chiral piperidine alcohol, such as (R)-3-hydroxy-1-(tert-butoxycarbonyl)piperidine, via a Mitsunobu reaction to introduce the piperidine moiety.<sup>[6]</sup>

**Step 3: Deprotection** The Boc (tert-butoxycarbonyl) protecting group on the piperidine nitrogen is removed, typically under acidic conditions (e.g., with trifluoroacetic acid), to yield the free amine.<sup>[5]</sup>

**Step 4: Acylation** The final step involves the acylation of the piperidine nitrogen with acryloyl chloride to introduce the Michael acceptor, thereby forming MK-181.<sup>[4][6]</sup> This reaction is typically carried out in the presence of a base to neutralize the HCl byproduct.

## Mechanism of Action

MK-181 functions as a selective and irreversible inhibitor of BTK.<sup>[7]</sup> It forms a covalent bond with the sulfhydryl group of the cysteine residue at position 481 (Cys-481) within the ATP-binding site of BTK.<sup>[8]</sup> This covalent modification leads to the irreversible inactivation of the enzyme.<sup>[9]</sup>

By inhibiting BTK, MK-181 blocks the downstream signaling cascade initiated by the B-cell receptor.<sup>[9]</sup> This includes the inhibition of BTK autophosphorylation and the phosphorylation of its substrate, phospholipase C gamma 2 (PLCγ2).<sup>[9][10]</sup> The disruption of this pathway ultimately inhibits B-cell proliferation and survival.<sup>[11]</sup>

## Data Presentation

### Table 1: Biochemical Activity of MK-181

| Kinase Target | IC50 (nM) | Notes                                          |
|---------------|-----------|------------------------------------------------|
| BTK           | 0.5       | Primary target, irreversible inhibition[7][10] |
| BMX           | 6.7       | Also known as ETK                              |
| EGFR          | 12        | Epidermal Growth Factor Receptor[12]           |
| HER2          | 22        | Human Epidermal Growth Factor Receptor 2[12]   |
| ITK           | 12        | Interleukin-2-inducible T-cell kinase[12]      |
| JAK3          | >1000     | Janus Kinase 3, indicating selectivity         |

**Table 2: Cellular Activity of MK-181**

| Assay                           | Cell Line                  | EC50 (nM)            | Notes                                      |
|---------------------------------|----------------------------|----------------------|--------------------------------------------|
| BTK Autophosphorylation (pY223) | Jeko-1                     | Similar to Ibrutinib | Measures target engagement in cells[13]    |
| PLCy2 Phosphorylation (pY759)   | Various B-cell lines       | 318                  | Measures downstream pathway inhibition[14] |
| Cell Proliferation              | Ramos (Burkitt's Lymphoma) | 8.91 $\mu$ M         | Antiproliferative effect[15]               |
| Cell Proliferation              | Raji (Burkitt's Lymphoma)  | 1.80 $\mu$ M         | Antiproliferative effect[15]               |

**Table 3: Pharmacokinetic Properties of MK-181 (Oral Administration)**

| Parameter                                | Value  | Unit  | Notes                                            |
|------------------------------------------|--------|-------|--------------------------------------------------|
| Tmax (Time to peak concentration)        | 1-2    | hours | Rapid absorption[16]                             |
| T <sub>1/2</sub> (Elimination half-life) | 4-6    | hours | Relatively rapid elimination[16][17]             |
| Protein Binding                          | 97.3   | %     | High plasma protein binding[16]                  |
| Metabolism                               | CYP3A4 | -     | Primarily metabolized by Cytochrome P450 3A4[16] |

## Experimental Protocols

### Protocol 1: BTK Kinase Inhibition Assay (Biochemical)

This protocol describes a typical in vitro kinase assay to determine the IC<sub>50</sub> value of a test compound against BTK.

Materials:

- Recombinant human BTK enzyme
- Kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.01% Brij-35)
- ATP (at K<sub>m</sub> concentration)
- Poly(Glu, Tyr) 4:1 peptide substrate
- <sup>33</sup>P-γ-ATP
- Test compound (MK-181) at various concentrations
- 96-well filter plates
- Phosphoric acid wash buffer

- Scintillation counter

Procedure:

- Prepare serial dilutions of MK-181 in kinase buffer.
- In a 96-well plate, add BTK enzyme, the peptide substrate, and the test compound dilutions.
- Initiate the kinase reaction by adding a mixture of ATP and  $^{33}\text{P}$ - $\gamma$ -ATP.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Stop the reaction by adding phosphoric acid.
- Transfer the reaction mixture to a filter plate to capture the phosphorylated substrate.
- Wash the filter plate multiple times with phosphoric acid wash buffer to remove unincorporated  $^{33}\text{P}$ - $\gamma$ -ATP.
- Dry the filter plate and add scintillation fluid to each well.
- Measure the radioactivity in each well using a scintillation counter.
- Plot the percentage of inhibition versus the log concentration of MK-181 and fit the data to a sigmoidal dose-response curve to determine the IC<sub>50</sub> value.

## Protocol 2: Cellular BTK Autophosphorylation Assay (Western Blot)

This protocol is used to assess the ability of MK-181 to inhibit BTK activity within a cellular context.

Materials:

- B-cell lymphoma cell line (e.g., Ramos, Jeko-1)
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)

- Test compound (MK-181)
- Anti-IgM antibody (for B-cell receptor stimulation)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies: anti-phospho-BTK (Tyr223), anti-total-BTK
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- SDS-PAGE and Western blotting equipment

Procedure:

- Culture cells to the desired density.
- Treat the cells with various concentrations of MK-181 for a specified time (e.g., 2 hours).
- Stimulate the B-cell receptor by adding anti-IgM antibody for a short period (e.g., 10 minutes).
- Harvest the cells and lyse them in lysis buffer on ice.
- Determine the protein concentration of the lysates.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with a blocking buffer (e.g., 5% BSA in TBST).
- Incubate the membrane with the primary antibody against phospho-BTK (Tyr223) overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with an antibody against total BTK as a loading control.

- Quantify the band intensities to determine the inhibition of BTK autophosphorylation.

## Protocol 3: Cell Proliferation Assay

This protocol measures the effect of MK-181 on the proliferation of cancer cell lines.

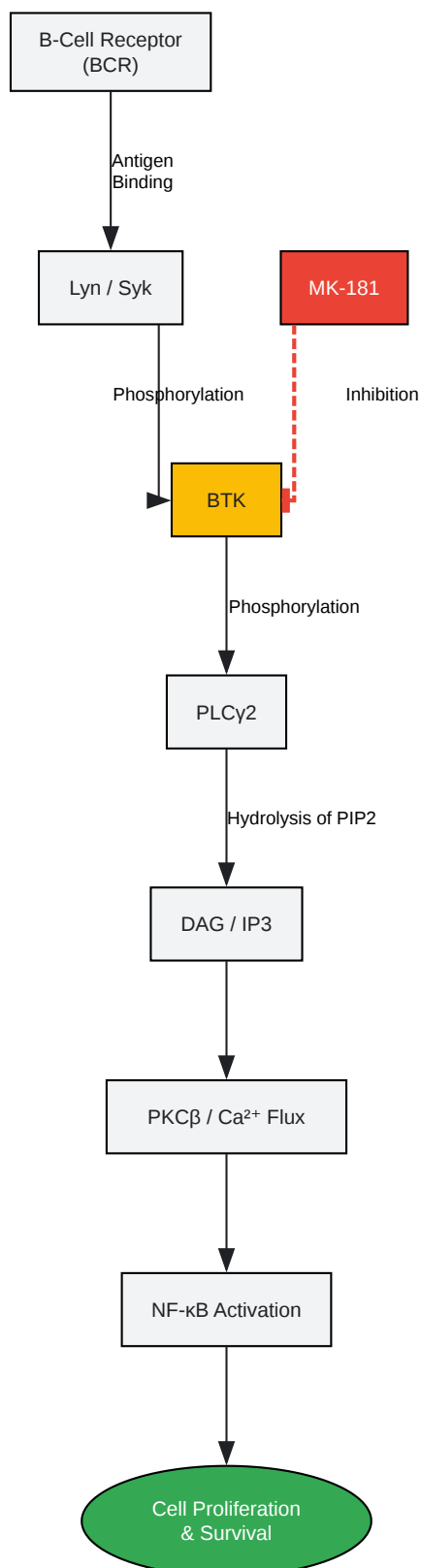
Materials:

- B-cell lymphoma cell line
- 96-well clear-bottom cell culture plates
- Test compound (MK-181)
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay)
- Luminometer

Procedure:

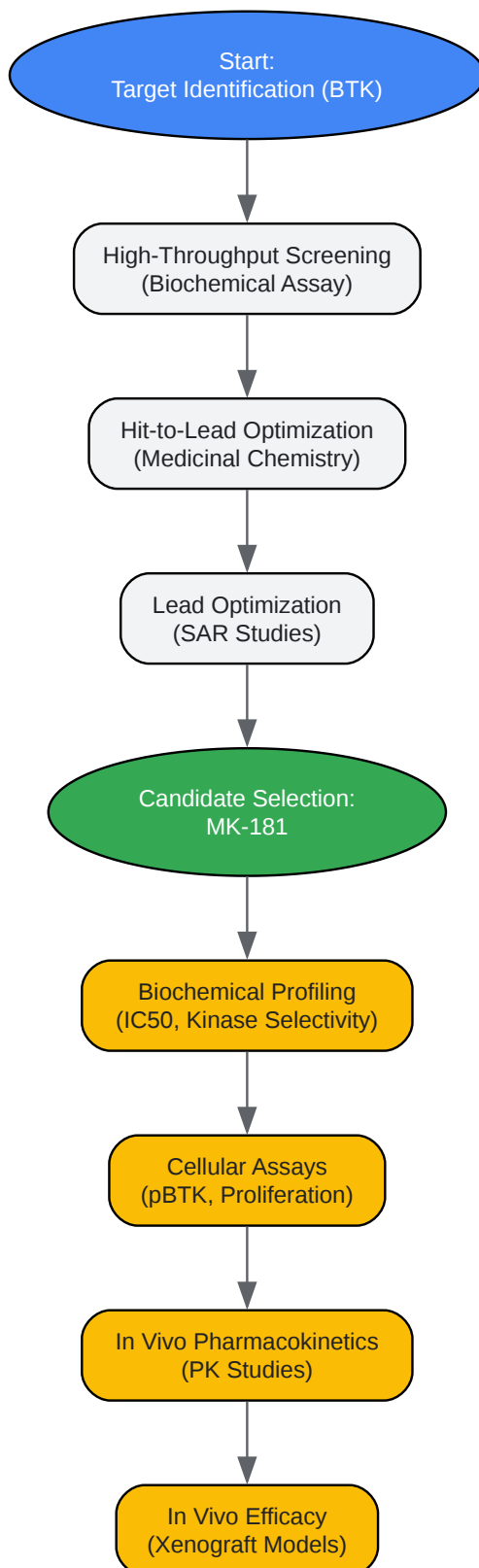
- Seed the cells in a 96-well plate at a predetermined density.
- Allow the cells to attach and resume growth overnight.
- Add serial dilutions of MK-181 to the wells.
- Incubate the plate for a specified period (e.g., 72 hours).
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for a short period to allow the luminescent signal to stabilize.
- Measure the luminescence using a plate-reading luminometer.
- Calculate the percentage of viable cells relative to an untreated control.
- Plot the percentage of viability versus the log concentration of MK-181 to determine the EC50 value.

## Mandatory Visualizations



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Caption: BTK Signaling Pathway and Point of Inhibition by MK-181.



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Caption: Workflow for the Discovery and Characterization of MK-181.

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